

Personal protective equipment for handling 1-Bromo-1-propene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-1-propene

Cat. No.: B1584524

[Get Quote](#)

Essential Safety and Handling Guide for 1-Bromo-1-propene

This guide provides critical safety, handling, and disposal protocols for **1-Bromo-1-propene** (CAS No. 590-14-7), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Physicochemical Properties

1-Bromo-1-propene is a highly flammable, colorless to light yellow liquid that causes irritation to the skin, eyes, and respiratory system.^{[1][2]} The toxicological properties of this chemical have not been fully investigated, and laboratory experiments have indicated mutagenic effects.^[1] It is also a potential hepatotoxin.^[3]

Property	Data
Synonyms	1-Bromopropene, Propenyl bromide
Appearance	Colorless to light yellow clear liquid
Molecular Formula	C ₃ H ₅ Br
Molecular Weight	120.98 g/mol
Boiling Point	58-63 °C (lit.)
Melting Point	-116 °C (lit.)
Flash Point	4 °C (39.2 °F) - closed cup
Density	1.413 g/mL at 25 °C (lit.)
Hazards	Highly Flammable (H225), Skin Irritant (H315), Eye Irritant (H319)
Target Organs	Respiratory system, Liver

Personal Protective Equipment (PPE)

To prevent exposure, the following personal protective equipment must be worn when handling **1-Bromo-1-propene**.

Protection Type	Specific Equipment	Standards & Remarks
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene). Flame-retardant lab coat or coveralls.	Gloves should be inspected before use.[4] Contaminated clothing must be removed immediately, and skin should be washed with soap and plenty of water.[1][5]
Respiratory Protection	Not required for normal use with adequate engineering controls (i.e., a certified chemical fume hood).	If ventilation is inadequate or irritation is experienced, a NIOSH-approved respirator with an appropriate cartridge should be used. For spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary.

Step-by-Step Handling and Disposal Protocol

3.1. Preparation and Handling

This protocol outlines the essential steps for safely handling **1-Bromo-1-propene** in a laboratory setting.

Step 1: Risk Assessment and Preparation

- Review the Safety Data Sheet (SDS) thoroughly before beginning work.[2][5]
- Ensure a chemical fume hood is certified and functioning correctly.
- Locate the nearest eyewash station and safety shower before starting.[1]

- Remove all potential ignition sources, such as open flames, hot plates, and spark-producing equipment, from the work area.[\[2\]](#)[\[6\]](#)

Step 2: Donning Personal Protective Equipment (PPE)

- Put on all required PPE as detailed in the table above, ensuring gloves are inspected for any defects.

Step 3: Chemical Handling

- Conduct all work involving **1-Bromo-1-propene** inside a chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[6\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)[\[7\]](#)
Use spark-proof tools for all operations.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[8\]](#)
- Avoid contact with skin and eyes and prevent inhalation of vapors.[\[2\]](#)[\[5\]](#)

3.2. Storage

- Store **1-Bromo-1-propene** in a tightly closed container in a dry, well-ventilated, and designated flammables area.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- The material should be kept refrigerated (below 4°C / 39°F).[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)
[\[2\]](#)

3.3. Spill and Emergency Procedures

- Minor Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, cover the spill with a non-combustible absorbent material like sand, earth, or activated carbon adsorbent.[\[1\]](#)[\[2\]](#)

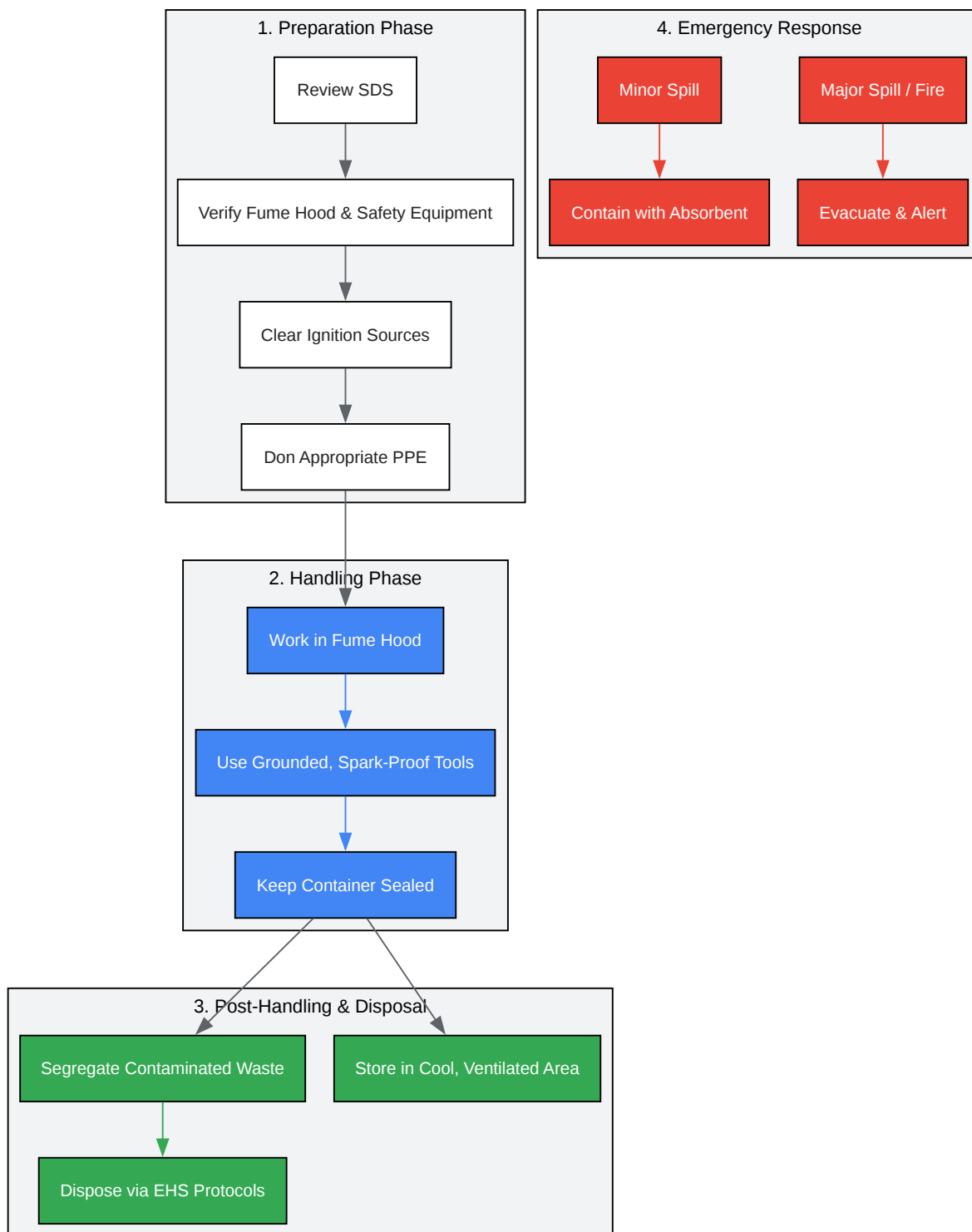
- Collect the material using spark-proof tools and place it into a sealed, properly labeled container for disposal.[\[1\]](#)
- Ventilate the area and wash the spill site after cleanup is complete.
- Major Spill or Fire:
 - Evacuate the laboratory immediately and activate the fire alarm.
 - For fires, use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[9\]](#) Do not use a direct stream of water as it may be ineffective.[\[1\]](#)
 - Firefighters should wear a self-contained breathing apparatus.[\[5\]](#)

3.4. Waste Disposal

- Dispose of waste **1-Bromo-1-propene** and contaminated materials as hazardous waste.[\[6\]](#)
[\[8\]](#)
- Collect all waste in a properly sealed and labeled container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **1-Bromo-1-propene**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **1-Bromo-1-propene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. 1-BROMO-1-PROPENE - Safety Data Sheet [chemicalbook.com]
- 3. 1-Bromo-1-propene - Hazardous Agents | Haz-Map [haz-map.com]
- 4. benchchem.com [benchchem.com]
- 5. CIS-1-BROMO-1-PROPENE - Safety Data Sheet [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. 1-Bromo-1-propene | 590-14-7 | TCI AMERICA [tcichemicals.com]
- 8. 1-Bromo-1-propene | 590-14-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. nj.gov [nj.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-1-propene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584524#personal-protective-equipment-for-handling-1-bromo-1-propene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com